

Oxydiethylene Bis(chloroformate): A Versatile Intermediate in Research and Development

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Compound of Interest

Compound Name: *Oxydiethylene bis(chloroformate)*

Cat. No.: B085976

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Oxydiethylene bis(chloroformate), also known as diethylene glycol bis(chloroformate), is a highly reactive bifunctional organic compound that serves as a crucial intermediate in a wide array of chemical syntheses. Its unique structure, featuring two chloroformate groups separated by a flexible diethylene glycol linker, makes it an invaluable tool in polymer chemistry, organic synthesis, and the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Oxydiethylene bis(chloroformate)**, with a focus on its role as a research intermediate. Detailed experimental protocols, quantitative data, and visual representations of key chemical processes are presented to facilitate its effective utilization in the laboratory.

Chemical and Physical Properties

Oxydiethylene bis(chloroformate) is a colorless to light yellow liquid with a pungent odor. Its bifunctionality allows it to act as a crosslinking agent or as a monomer in polymerization reactions. A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **Oxydiethylene bis(chloroformate)**

Property	Value
CAS Number	106-75-2
Molecular Formula	C ₆ H ₈ Cl ₂ O ₅
Molecular Weight	231.03 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	330.45°C (estimated)
Flash Point	99°C
Density	~1.5876 g/cm ³ (estimated)
Refractive Index	~1.5300 (estimated)
Solubility	Soluble in acetone, alcohol, ether, chloroform, benzene

Spectroscopic Data

The structural elucidation of **Oxydiethylene bis(chloroformate)** and its reaction products relies on standard spectroscopic techniques. The following tables summarize the expected spectroscopic data for the compound.

Table 2: Predicted ¹H NMR Spectral Data for **Oxydiethylene bis(chloroformate)** (in CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Assignment
~4.4	Triplet	-O-CH ₂ -CH ₂ -O-C(O)Cl
~3.8	Triplet	-O-CH ₂ -CH ₂ -O-C(O)Cl

Note: Chemical shifts are estimates based on analogous structures. Actual values may vary.

Table 3: Predicted ¹³C NMR Spectral Data for **Oxydiethylene bis(chloroformate)** (in CDCl₃)

Chemical Shift (δ) ppm	Assignment
~150	C=O (Chloroformate)
~70	-O-CH ₂ -CH ₂ -O-C(O)Cl
~68	-O-CH ₂ -CH ₂ -O-C(O)Cl

Note: Chemical shifts are estimates based on analogous structures. Actual values may vary.

Table 4: Key FTIR Spectral Data for **Oxydiethylene bis(chloroformate)**

Wavenumber (cm ⁻¹)	Functional Group
~1775	C=O stretch (Chloroformate)
~1150	C-O stretch
~700-800	C-Cl stretch

Note: Peak positions are approximate and can vary based on the sample preparation and instrument.

Applications in Research and Development

The high reactivity of the chloroformate groups makes **Oxydiethylene bis(chloroformate)** a versatile building block in various fields.

Polymer Chemistry

A primary application of **Oxydiethylene bis(chloroformate)** is in the synthesis of polycarbonates and polyurethanes.^[1] Its bifunctional nature allows it to react with diols or diamines to form long polymer chains, imparting flexibility due to the diethylene glycol backbone.

Bioconjugation and Surface Modification

The reactivity of **Oxydiethylene bis(chloroformate)** with nucleophiles like amines and hydroxyl groups enables its use in bioconjugation and surface modification. It can be used to

link molecules to proteins or peptides and to functionalize surfaces.

Organic Synthesis and Drug Development

In organic synthesis, **Oxydiethylene bis(chloroformate)** is a key intermediate for introducing carbonate and carbamate functionalities. The carbamate group is a common feature in many pharmaceuticals, including cholinesterase inhibitors used in the treatment of Alzheimer's disease, such as rivastigmine.^{[2][3]} The diethylene glycol linker can also be incorporated into prodrugs to improve their pharmacokinetic properties.^{[4][5]}

Experimental Protocols

The following are detailed methodologies for key experiments involving **Oxydiethylene bis(chloroformate)**.

Synthesis of a Polycarbonate from Bisphenol A

This protocol describes the interfacial polymerization of Bisphenol A with **Oxydiethylene bis(chloroformate)** to yield a polycarbonate.

Materials:

- Bisphenol A
- **Oxydiethylene bis(chloroformate)**
- Sodium hydroxide (NaOH)
- Dichloromethane (CH₂Cl₂)
- Phase-transfer catalyst (e.g., benzyltriethylammonium chloride)
- Methanol

Procedure:

- In a beaker, dissolve Bisphenol A in an aqueous solution of sodium hydroxide to form the sodium salt of Bisphenol A.

- In a separate beaker, dissolve **Oxydiethylene bis(chloroformate)** in dichloromethane.
- Combine the two solutions in a reaction flask equipped with a mechanical stirrer.
- Add a catalytic amount of the phase-transfer catalyst to the biphasic mixture.
- Stir the mixture vigorously at room temperature for 2-4 hours. The polymerization will occur at the interface of the aqueous and organic layers.
- After the reaction is complete, separate the organic layer.
- Wash the organic layer sequentially with dilute acid (e.g., 0.1 M HCl) and then with deionized water until the aqueous layer is neutral.
- Precipitate the polycarbonate by slowly adding the dichloromethane solution to a large volume of methanol with constant stirring.
- Collect the precipitated polymer by filtration and dry it in a vacuum oven at 60-80°C.

Synthesis of a Dicarbamate

This protocol outlines the synthesis of a dicarbamate by reacting **Oxydiethylene bis(chloroformate)** with a primary or secondary amine.

Materials:

- **Oxydiethylene bis(chloroformate)**
- A primary or secondary amine (2 equivalents)
- Anhydrous aprotic solvent (e.g., dichloromethane, THF)
- A non-nucleophilic base (e.g., triethylamine, pyridine) (2 equivalents)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

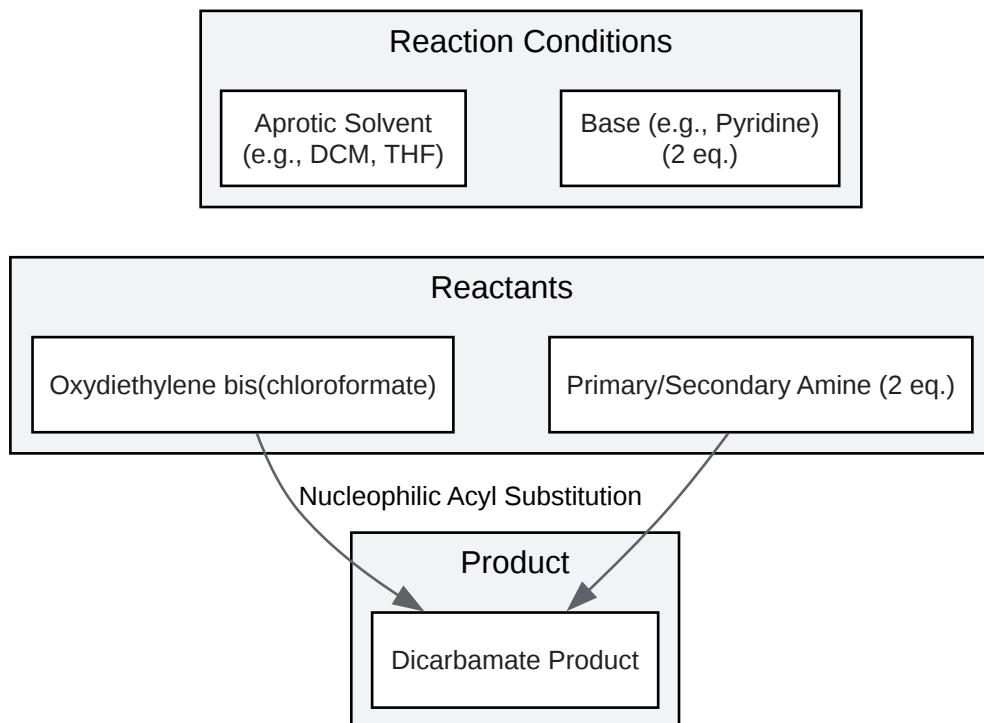
Procedure:

- Dissolve the amine and the non-nucleophilic base in the anhydrous aprotic solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of **Oxydiethylene bis(chloroformate)** in the same solvent to the cooled amine solution with constant stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the pure dicarbamate.

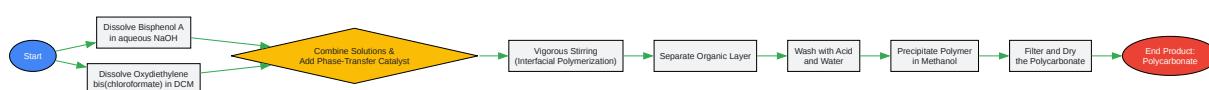
Visualizing Workflows and Mechanisms

Visual diagrams are essential for understanding the complex processes in which **Oxydiethylene bis(chloroformate)** is involved.

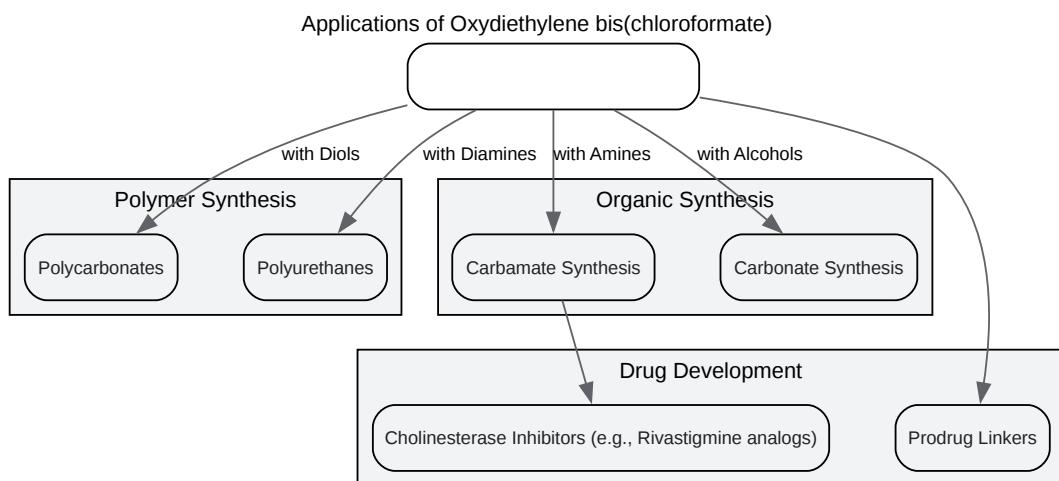
General Reaction Scheme for Carbamate Formation

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Caption: Reaction scheme for the synthesis of a dicarbamate.

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Caption: Experimental workflow for polycarbonate synthesis.



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Caption: Logical relationships of **Oxydiethylene bis(chloroformate)** applications.

Safety and Handling

Oxydiethylene bis(chloroformate) is a reactive and moderately toxic compound. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage. When heated to decomposition, it emits toxic fumes of chlorine. Therefore, it should be handled with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.

Conclusion

Oxydiethylene bis(chloroformate) is a versatile and valuable research intermediate with significant applications in polymer chemistry and organic synthesis, including the development

of new pharmaceutical agents. Its bifunctional nature allows for the creation of diverse molecular architectures. A thorough understanding of its properties, reaction conditions, and safety precautions, as outlined in this guide, is essential for its effective and safe use in a research and development setting. The provided protocols and diagrams serve as a practical resource for scientists and researchers looking to leverage the synthetic potential of this important chemical building block.

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